

5-Acetylsalicylamide in pharmaceutical intermediate synthesis

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Compound Focus: 5-Acetylsalicylamide

CAS No.: 40187-51-7

Cat. No.: S664260

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Application Notes: 5-Acetylsalicylamide

1. Chemical Profile 5-Acetylsalicylamide is a pharmaceutical intermediate with the molecular formula $C_9H_9NO_3$ and CAS number 40187-51-7 [1]. It is described as a white, odorless crystalline powder [1].

Table 1: Physicochemical Properties of 5-Acetylsalicylamide [1]

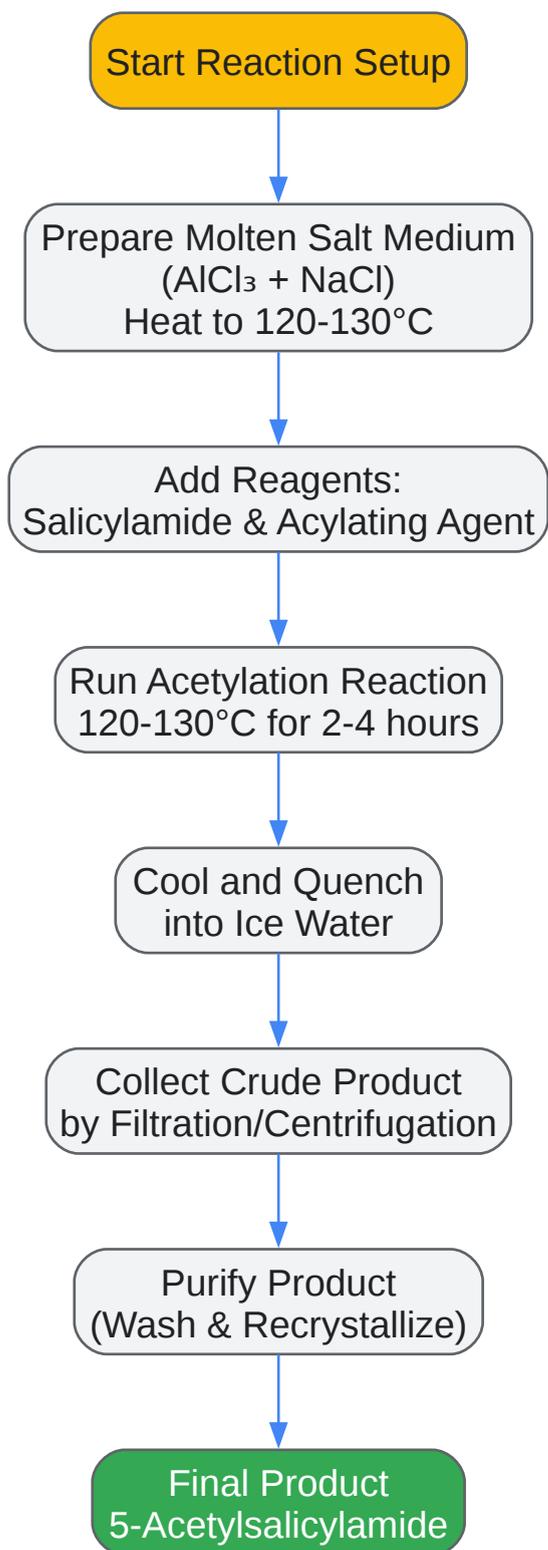
Property	Specification
Appearance	White crystalline powder
Molecular Formula	$C_9H_9NO_3$
Melting Point	157-160 °C
Density	1.29 g/cm ³
Solubility	Soluble in organic solvents (e.g., ethanol, methanol); relatively insoluble in water.

2. Synthetic Protocol: Friedel-Crafts Acylation of Salicylamide

The following detailed methodology is adapted from a patent for synthesizing **5-Acetylsalicylamide**, which involves a Friedel-Crafts acylation reaction using a unique molten salt system as both the reaction medium and catalyst [2].

- **Reaction Principle:** The synthesis involves the acetylation of salicylamide at the 5-position. The process uses a molten mixture of anhydrous aluminum chloride (AlCl_3) and sodium chloride (NaCl) as the reaction medium. This system acts as a Lewis acid catalyst, facilitating the electrophilic substitution reaction [2].
- **Reaction Setup & Procedure:**
 - **Preparation of Molten Salt Medium:** In a dry reaction vessel equipped with a mechanical stirrer, condenser, and drying tube, combine anhydrous aluminum chloride (AlCl_3) and sodium chloride (NaCl) in a 1.5:1 mass ratio. Heat the mixture to 120-130°C with stirring until a homogeneous molten liquid forms [2].
 - **Acetylation Reaction:** To the molten salt, add salicylamide and an acylating agent (acetyl chloride or acetic anhydride) in a 1:1 to 1:1.2 molar ratio. Maintain the temperature at 120-130°C with continuous agitation for 2-4 hours [2].
 - **Cooling and Quenching:** After the reaction, cool the mixture to 80-90°C. Carefully pour the reaction crude product into ice water under vigorous stirring to hydrolyze the complex and precipitate the product. The solid crude product is then collected via filtration or centrifugation [2].
 - **Purification:** The crude solid is washed with a diluted acid solution (e.g., 5% hydrochloric acid), followed by water until neutral. The product can be further purified by recrystallization from a suitable solvent like ethanol or an ethanol-water mixed solution to yield pure **5-Acetylsalicylamide** [2].

The following workflow diagram illustrates the core steps of this synthesis and purification process.



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Table 2: Key Reaction Components and Conditions [2]

Component / Parameter	Specification	Notes / Purpose
Catalyst System	AlCl ₃ / NaCl (1.5:1 mass ratio)	Molten salt acts as both reaction medium and Lewis acid catalyst.
Acylation Agent	Acetyl chloride or Acetic anhydride	-
Reaction Temperature	120-130 °C	-
Reaction Time	2-4 hours	-
Work-up	Quenching in ice water, acid wash, recrystallization	To isolate and purify the product.

3. Analytical Methods While specific analytical data for the final product was not detailed in the search results, standard techniques for verification would include:

- **Melting Point Determination:** Confirm the melting point is within 157-160°C [1].
- **Chromatography:** Use Thin-Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) to monitor reaction progress and check purity.
- **Spectroscopy:** Structural confirmation via Fourier-Transform Infrared Spectroscopy (FTIR) for functional groups, and Proton Nuclear Magnetic Resonance (¹H NMR) spectroscopy.

4. Applications and Intermediate Use **5-Acetylsalicylamide** is utilized as a key building block in pharmaceutical synthesis. Its structure, featuring both amide and acetyl groups on a salicylate backbone, makes it a versatile intermediate for constructing more complex molecules with potential biological activity [1].

Notes for Researchers

- **Safety:** Anhydrous aluminum chloride is highly moisture-sensitive and corrosive. It must be handled under strict anhydrous conditions. All reagents should be used in a well-ventilated fume hood with appropriate personal protective equipment (PPE).
- **Process Optimization:** The provided protocol is a single source. You should treat it as a starting point and optimize critical parameters (e.g., temperature, reaction time, reagent ratios) for your

specific lab setup using design of experiments (DoE) approaches.

- **Green Chemistry Considerations:** The use of a large amount of AlCl_3 and the aqueous quench step generates significant waste. Exploring greener alternative catalysts or solvent systems could be a valuable research endeavor.

Research Gaps and Next Steps

The available information is primarily from a patent and a commercial supplier, which provides a solid foundation for the synthetic method but has limitations.

- **Lack of Application Context:** The search results do not specify which final active pharmaceutical ingredients (APIs) **5-Acetylsalicylamide** is used to synthesize.
- **Absence of Pathway Diagrams:** As **5-Acetylsalicylamide** is an intermediate, not a drug itself, no signaling pathways were identified to create a biological pathway diagram.

To deepen your research, I suggest:

- Consulting specialized organic synthesis and medicinal chemistry journals for specific examples of its use in drug candidate synthesis.
- Using the CAS number (40187-51-7) to search in scientific databases (e.g., SciFinder, Reaxys) for more detailed analytical data and published applications.

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References

1. - 5 40187-51-7 BP EP USP CAS... Acetylsalicylamide [fengchengroup.com]
2. CN104557604A - Synthetic method for 5 - acetylsalicylamide [patents.google.com]

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